

Personal protective equipment for handling 3-Fluoro-4-methylphenylboronic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Fluoro-4-methylphenylboronic acid

Cat. No.: B062159

[Get Quote](#)

Essential Safety and Handling Guide for 3-Fluoro-4-methylphenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **3-Fluoro-4-methylphenylboronic acid** (CAS RN: 168267-99-0). Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment. The information herein is compiled from safety data sheets and general best practices for handling boronic acid derivatives.

Immediate Safety and Hazard Information

3-Fluoro-4-methylphenylboronic acid is a compound that requires careful handling due to its potential health hazards. Based on available safety data, it can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Therefore, implementing stringent safety measures is non-negotiable.

Key Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

A comprehensive understanding of the chemical and physical properties is the first step toward safe handling.

Property	Value	Source
Molecular Formula	C ₇ H ₈ BFO ₂	[2][3]
Molecular Weight	153.95 g/mol	[2][3][4]
Appearance	White to off-white crystalline powder	[2]
Melting Point	232-237 °C	[2][4]
Storage Temperature	Room Temperature	[5]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural, step-by-step guidance for the safe handling of **3-Fluoro-4-methylphenylboronic acid**.

Engineering Controls and Preparation

- Ventilation: Always handle this compound in a certified chemical fume hood to minimize inhalation exposure.[6]
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible and in close proximity to the workstation.[1][7]
- Work Area: Maintain a clean and uncluttered workspace to prevent spills and contamination.

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. [1]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., nitrile). [4]	Prevents skin contact and potential irritation. Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes.	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) is required when handling the solid compound to prevent the inhalation of dust particles. [4]	Minimizes the risk of respiratory tract irritation.

Handling the Chemical

- **Avoid Dust Generation:** When transferring the solid, use appropriate tools like a spatula to minimize dust creation.
- **Container Management:** Keep the container of **3-Fluoro-4-methylphenylboronic acid** tightly closed when not in use.[\[1\]](#)
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Post-Handling

- **Decontamination:** Clean the work area thoroughly to remove any residual chemical.
- **PPE Removal:** Remove PPE in the designated area, avoiding cross-contamination.

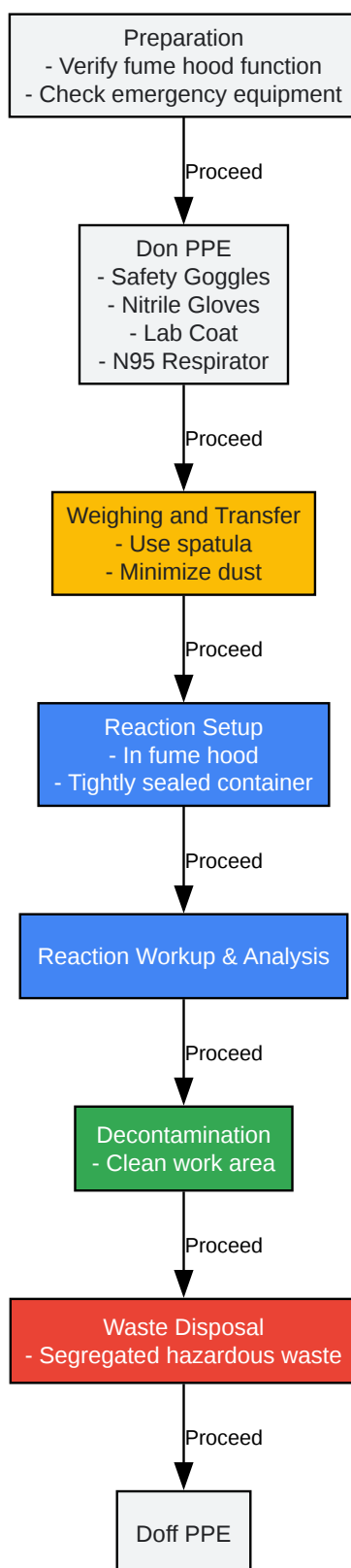
Disposal Plan

All waste generated from the use of **3-Fluoro-4-methylphenylboronic acid**, including contaminated PPE and empty containers, must be treated as hazardous waste.

- **Waste Collection:** Collect all chemical waste in a designated, labeled, and sealed container for hazardous waste. Do not mix with other waste streams.
- **Disposal Regulations:** Dispose of all chemical waste in accordance with federal, state, and local regulations. Do not pour waste down the drain.
- **Empty Containers:** Handle uncleaned containers as you would the product itself.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **3-Fluoro-4-methylphenylboronic acid** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **3-Fluoro-4-methylphenylboronic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. chemimpex.com [chemimpex.com]
- 3. scbt.com [scbt.com]
- 4. 3-氟-4-甲基苯硼酸 | Sigma-Aldrich [sigmaaldrich.com]
- 5. 3-Fluoro-4-methylphenylboronic Acid | 168267-99-0 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. aksci.com [aksci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Fluoro-4-methylphenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b062159#personal-protective-equipment-for-handling-3-fluoro-4-methylphenylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com